

Safeguarding Your Laboratory: Proper Disposal Procedures for SB225002

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Compound of Interest

Compound Name: **SB225002**

Cat. No.: **B1683915**

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For researchers, scientists, and drug development professionals, ensuring a safe laboratory environment is paramount. This guide provides essential, immediate safety and logistical information for the proper disposal of **SB225002**, a potent and selective CXCR2 antagonist. Adherence to these procedures is critical for minimizing environmental impact and ensuring personnel safety.

SB225002 is a solid, yellow chemical compound with a molecular weight of 352.14 g/mol. Understanding its properties is the first step toward safe handling and disposal.

Key Chemical and Physical Properties

A summary of **SB225002**'s properties is presented below to inform disposal protocols.

Property	Value
Molecular Formula	<chem>C13H10BrN3O4</chem> ^[1]
Molecular Weight	352.14
Appearance	Solid
Color	Yellow
Solubility	DMSO: ≥ 100 mg/mL ^[2] , Ethanol: 10 mg/mL ^[1]
Storage Temperature	-20°C
Storage Class	11 - Combustible Solids

Step-by-Step Disposal Protocol

The proper disposal of **SB225002** involves a systematic approach to waste management, from the point of generation to final disposal. This process must comply with all applicable federal, state, and local regulations.^[3]

1. Waste Identification and Classification:

The first critical step is to classify the waste. Based on its properties as a combustible solid and its biological activity, **SB225002** waste should be treated as hazardous chemical waste. It is crucial to determine if your local regulations categorize it under a specific waste code.

2. Segregation:

Proper segregation of chemical waste is essential to prevent dangerous reactions.^[4]

- Solid Waste: Collect solid **SB225002** waste, including contaminated personal protective equipment (PPE) like gloves and weighing papers, in a designated, properly labeled hazardous waste container.
- Liquid Waste: Solutions containing **SB225002** should be collected in a separate, compatible, and clearly labeled liquid waste container. Do not mix with other incompatible solvent wastes. For instance, halogenated and non-halogenated solvent wastes are often collected separately.^[5]

3. Container Management:

Use only approved containers for hazardous waste.[\[4\]](#)[\[6\]](#)

- Containers must be chemically compatible with **SB225002** and any solvents used.
- Ensure containers are in good condition, free from leaks or damage, and have a secure, tight-fitting lid.[\[6\]](#)
- Label all waste containers clearly with "Hazardous Waste," the full chemical name "**SB225002**," and any other components of the waste stream (e.g., DMSO, Ethanol).

4. Storage:

Store waste containers in a designated satellite accumulation area (SAA) at or near the point of generation.[\[3\]](#)

- The SAA should be a well-ventilated area, away from heat sources and direct sunlight.[\[4\]](#)
- Ensure secondary containment is used to prevent spills.
- Do not exceed the maximum allowable storage time or quantity for hazardous waste as per institutional and regulatory guidelines.[\[3\]](#)[\[6\]](#)

5. Disposal:

Never dispose of **SB225002** down the drain or in the regular trash.[\[4\]](#)[\[7\]](#)

- Contact your institution's Environmental Health and Safety (EHS) department to arrange for the pickup and disposal of the hazardous waste.[\[3\]](#)
- Follow all institutional procedures for waste pickup requests.

Experimental Protocols Cited

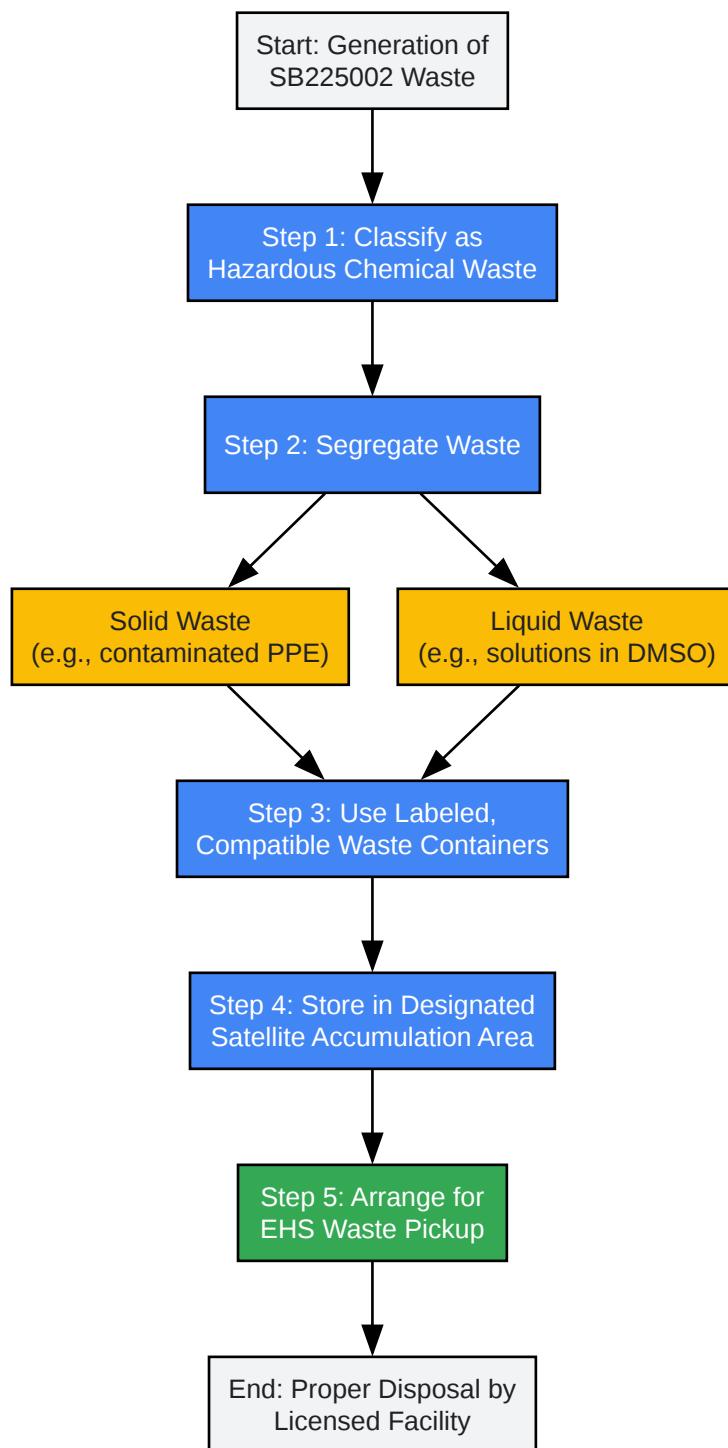
While specific experimental protocols for the disposal of **SB225002** are not published, the procedures outlined above are based on established guidelines for the management of laboratory chemical waste from sources such as the University of Pennsylvania's

Environmental Health and Radiation Safety (EHRS) and the National Research Council.[3][6]

The core principle is to manage chemical waste in a safe and environmentally sound manner that complies with all regulations.[3]

Visualizing the Disposal Workflow

The following diagram illustrates the logical steps for the proper disposal of **SB225002**.



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Caption: Workflow for the safe disposal of **SB225002**.

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